

The History of Paarlán Herbicide: A Technical Guide

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Compound of Interest

Compound Name: *Isopropalin*

Cat. No.: *B128930*

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Introduction

Paarlán was a selective, pre-emergent herbicide developed for the control of annual grasses and broadleaf weeds. Its active ingredient, **isopropalin**, belongs to the dinitroaniline class of herbicides, a group known for its inhibitory effect on plant cell division. Introduced in 1969, Paarlán was notably used in tobacco cultivation.^[1] Marketed by DowElanco in the United States and Australia from 1972, it has since been deemed obsolete, with its U.S. registration canceled on August 26, 1987.^[2] This guide provides a detailed technical overview of the history, chemical properties, mode of action, and toxicological profile of Paarlán and its active ingredient, **isopropalin**.

Chemical and Physical Properties of Isopropalin

Isopropalin (2,6-dinitro-N,N-dipropylcumidine) is an orange liquid with low water solubility and high volatility. These properties necessitated its incorporation into the soil after application to prevent degradation by ultraviolet light and loss through volatilization.^[1]

Table 1: Chemical and Physical Properties of **Isopropalin**

Property	Value	Reference
Chemical Formula	C ₁₅ H ₂₃ N ₃ O ₄	[3]
Molar Mass	309.366 g/mol	[1]
Appearance	Orange liquid	[1]
Water Solubility	0.11 ppm (at 25°C)	[1]
Vapor Pressure	3.0 x 10 ⁻⁵ mm Hg (at 30°C)	[1][4]
Oral LD ₅₀ (Rat)	>5000 mg/kg	[3]

Mode of Action: Disruption of Microtubule Formation

The herbicidal activity of **isopropalin**, like other dinitroanilines, stems from its ability to disrupt microtubule polymerization in plant cells.[5][6] Microtubules are essential components of the cytoskeleton, playing a critical role in cell division (mitosis) by forming the spindle fibers that segregate chromosomes.

Isopropalin binds to tubulin, the protein subunit of microtubules, preventing their assembly.[5][6] This disruption of microtubule formation leads to a failure of mitosis, inhibiting root and shoot growth in susceptible plants.[7]

Caption: Mechanism of **isopropalin**'s herbicidal action.

Efficacy and Application

Paarlan was formulated as a 69% **isopropalin** emulsifiable concentrate and was primarily registered for use on tobacco.[1] It was also potentially registered for use on white potatoes and tomatoes.[1] As a pre-emergent herbicide, it was applied to the soil before weed seeds germinated.

Table 2: Weeds Controlled by Paarlan (**Isopropalin**)

Weed Type	Species
Annual Grasses	Barnyardgrass, Crabgrass, Foxtails, Goosegrass, Johnsongrass (from seed), Ryegrass
Broadleaf Weeds	Carpetweed, Chickweed, Lambsquarters, Pigweed, Purslane

Note: This list is compiled from general information on dinitroaniline herbicides and may not be exhaustive for Paarlan specifically.

Environmental Fate: Soil Persistence

Isopropalin is recognized as one of the most persistent dinitroaniline herbicides.^[1] Its persistence in soil is influenced by environmental conditions, particularly the presence of oxygen.

Table 3: Soil Half-life of **Isopropalin**

Condition	Temperature	Half-life	Reference
Aerobic	30°C	3.5 months	[8]
Aerobic	15°C	13.3 months	[8]
Anaerobic	30°C	0.17 months (approx. 5 days)	[8]
Field (Greenhouse)	Not Specified	6 months	[1]
Field	Not Specified	Nearly 10 months	[1]

Toxicological Profile

The toxicological data for **isopropalin** indicates a low acute oral toxicity in rats. However, sub-chronic exposure to high doses has been shown to produce adverse effects.

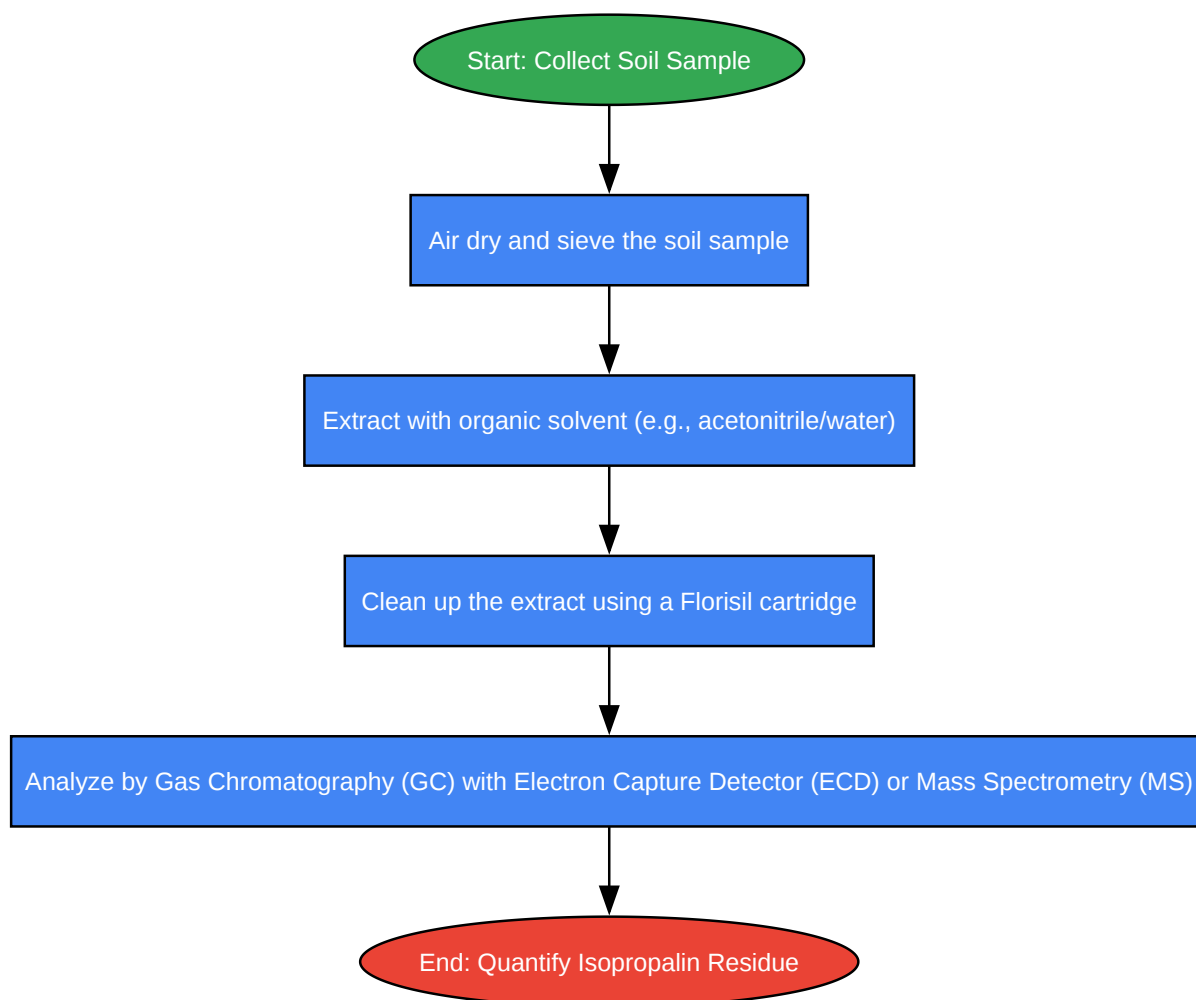
Table 4: Toxicological Data for **Isopropalin**

Study Type	Species	Route	Dosage	Effects	Reference
Acute Oral Toxicity	Rat	Oral	>5000 mg/kg	LD ₅₀	[3]
90-Day Sub-chronic	Rat	Oral (diet)	Not specified	Reduced hemoglobin, lowered hematocrit, altered organ weights at higher doses.	[1]
90-Day Sub-chronic	Rat	Oral (diet)	15 mg/kg/day	No-Observed-Effect Level (NOEL)	

Experimental Protocols

Analysis of Isopropalin Residues in Soil (General Protocol)

This protocol outlines a general procedure for the determination of **isopropalin** residues in soil, based on common methods for dinitroaniline herbicide analysis.



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Caption: Workflow for **isopropalin** residue analysis in soil.

Methodology:

- Sample Preparation: A representative soil sample is collected, air-dried, and sieved to ensure homogeneity.
- Extraction: A known weight of the prepared soil is extracted with a suitable organic solvent mixture, such as acetonitrile-water (99:1), to transfer the **isopropalin** from the soil matrix into the liquid phase.[3]

- Cleanup: The resulting extract is passed through a solid-phase extraction (SPE) cartridge, typically containing Florisil, to remove interfering compounds.[3]
- Analysis: The cleaned extract is then analyzed using gas chromatography (GC). An electron capture detector (ECD) is commonly used for the detection of dinitroanilines due to their halogenated nature. Confirmation of the identity and quantity of **isopropalin** can be achieved using a mass spectrometer (MS) as the detector.[3]
- Quantification: The concentration of **isopropalin** in the sample is determined by comparing the peak area from the sample chromatogram to a calibration curve generated from standards of known **isopropalin** concentrations.

90-Day Oral Toxicity Study in Rats (General Protocol)

This protocol describes a generalized 90-day sub-chronic oral toxicity study in rodents, based on established guidelines.

Methodology:

- Animal Selection and Acclimation: Healthy, young adult rats of a specified strain are randomly assigned to control and treatment groups. The animals are acclimated to the laboratory conditions for a specified period before the study begins.
- Dose Administration: **Isopropalin** is incorporated into the diet at various concentrations to achieve the desired daily dose levels. A control group receives the same diet without the test substance.
- Observations: Animals are observed daily for clinical signs of toxicity. Body weight and food consumption are measured weekly.
- Clinical Pathology: At the end of the 90-day period, blood samples are collected for hematological and clinical chemistry analyses. Parameters such as hemoglobin concentration and hematocrit are measured.
- Necropsy and Histopathology: All animals are subjected to a gross necropsy. The weights of major organs are recorded. Tissues from all organs are preserved and examined microscopically for any treatment-related changes.

Conclusion

Paarlan, with its active ingredient **isopropalin**, played a role in weed management, particularly in tobacco farming, during the latter half of the 20th century. As a member of the dinitroaniline family, its mode of action through the inhibition of microtubule assembly is a well-understood mechanism. While effective, its persistence in the environment was a notable characteristic. Due to a variety of factors, including the development of newer herbicides, Paarlan is no longer in use, and its registration has been canceled in the United States. This technical guide has provided a historical and scientific overview of this obsolete herbicide for research and informational purposes.

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